

# An In-depth Technical Guide to the Physical Properties of 4-tert-butylstyrene

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## Compound of Interest

Compound Name: **4-tert-Butylstyrene**

Cat. No.: **B155148**

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This guide provides a detailed overview of the core physical properties of **4-tert-butylstyrene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development and polymer science who require precise and reliable data for their work.

## Core Physical Properties

**4-tert-butylstyrene**, also known as p-tert-butylstyrene, is a colorless liquid widely utilized in the production of polymers and resins.<sup>[1]</sup> Accurate knowledge of its physical properties is essential for handling, processing, and application in various scientific and industrial fields.

## Data Summary

The key physical properties of **4-tert-butylstyrene** are summarized in the table below. These values are derived from standard literature and chemical supplier data.

Physical Property	Value	Conditions
Boiling Point	91-92 °C	at 9 mmHg
Density	0.875 g/mL	at 25 °C

Data sourced from references<sup>[2][3][4]</sup>.

## Experimental Protocols

The determination of these physical properties requires precise and standardized experimental procedures. Below are detailed methodologies for measuring the boiling point and density of liquid compounds like **4-tert-butylstyrene**.

### Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and accurate technique.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band
- Heat source (Bunsen burner or microburner)

Procedure:

- Sample Preparation: A small amount (approximately 0.5 mL) of **4-tert-butylstyrene** is placed into the small test tube.
- Capillary Inversion: A capillary tube, with its sealed end up, is placed into the test tube containing the sample.
- Assembly: The test tube is attached to a thermometer using a small rubber band, ensuring the sample is level with the thermometer's bulb.

- Heating: The thermometer and tube assembly is inserted into the Thiele tube, which is filled with mineral oil. The side arm of the Thiele tube is gently heated.[5] The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.[5]
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating is continued until a continuous and vigorous stream of bubbles is observed.
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[5] This is the point where the vapor pressure inside the tube equals the atmospheric pressure.
- Pressure Correction: The atmospheric pressure should be recorded, as the boiling point is dependent on it. The observed boiling point of 91-92 °C for **4-tert-butylstyrene** is reported at a reduced pressure of 9 mmHg.[2][3][4]

## Density Determination

Density is the mass of a substance per unit volume. It is typically determined by measuring the mass of a precisely known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder
- Analytical balance

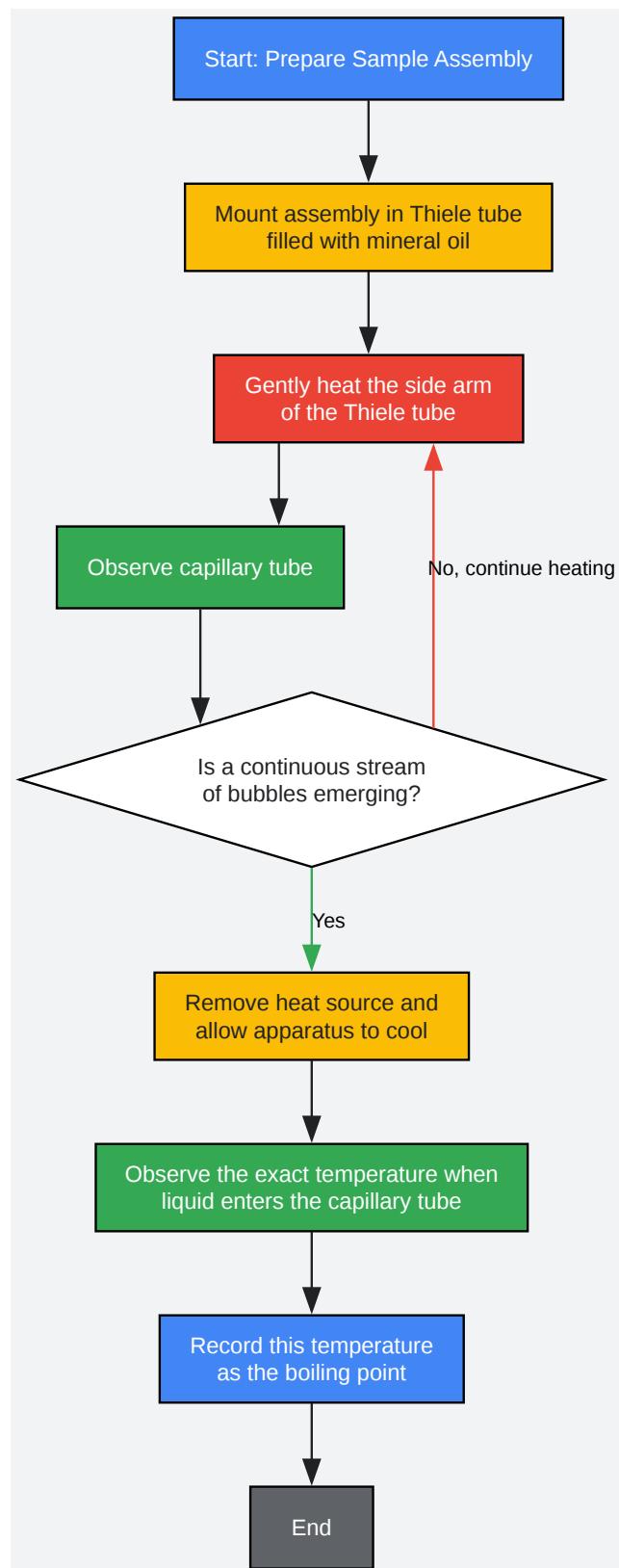
Procedure:

- Mass of Empty Container: The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- Volume Measurement: The container is filled with a specific volume of **4-tert-butylstyrene**. A pycnometer is designed to hold a very precise volume at a specific temperature, while for a graduated cylinder, the volume is read from the markings, noting the bottom of the meniscus.
- Mass of Filled Container: The mass of the container filled with the liquid is measured.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated using the formula: Density = Mass / Volume
- Temperature Control: The temperature at which the measurement is made must be controlled and recorded, as density is temperature-dependent. The density of **4-tert-butylstyrene** is reported as 0.875 g/mL at 25 °C.[2][3][4]

## Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point using the Thiele tube method.

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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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